

A Comprehensive Technical Guide to Curcumin Glucuronide

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Compound of Interest

Compound Name: *Curcumin glucuronide*

Cat. No.: *B601064*

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This technical guide provides an in-depth overview of **curcumin glucuronide**, the major metabolite of curcumin. It covers its chemical structure, metabolic formation, pharmacokinetic properties, and detailed experimental protocols for its synthesis and analysis.

Chemical Structure and Formation of Curcumin Glucuronide

Curcumin glucuronide is a major phase II metabolite of curcumin, the principal curcuminoid found in turmeric. Following oral administration, curcumin undergoes extensive metabolism in the intestines and liver.[1][2] One of the primary metabolic pathways is glucuronidation, a process where a glucuronic acid moiety is attached to curcumin.[3][4] This conjugation reaction is catalyzed by UDP-glucuronosyltransferases (UGTs), with UGT1A1 in the liver and UGT1A8 and UGT1A10 in the intestines being the predominant isoforms involved.[3]

The addition of the highly polar glucuronic acid group significantly increases the water solubility of curcumin, facilitating its excretion from the body.[5] This process, however, is also a major contributor to the low systemic bioavailability of free curcumin.[4][6]

Chemical Identifiers:

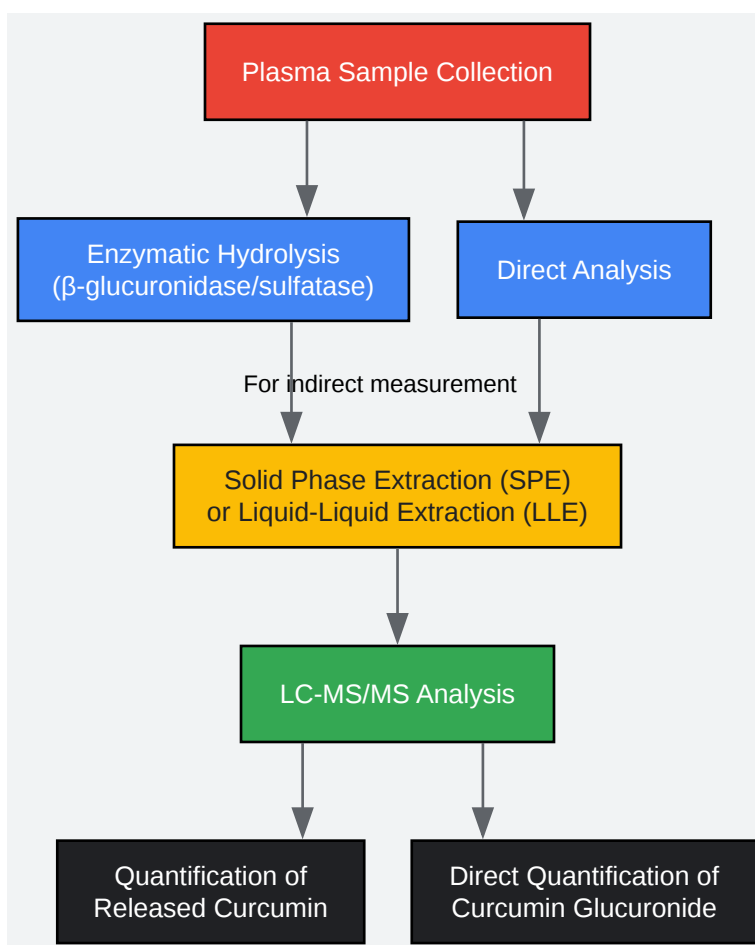
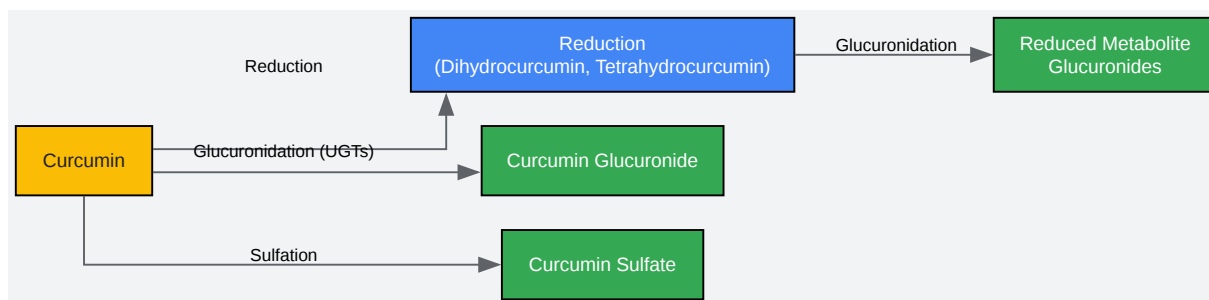
- Molecular Formula: $C_{27}H_{28}O_{12}$ [7]

- Molecular Weight: 544.5 g/mol [7]
- IUPAC Name: (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[4-[(1E,6E)-7-(4-hydroxy-3-methoxyphenyl)-3,5-dioxohepta-1,6-dienyl]-2-methoxyphenoxy]oxane-2-carboxylic acid[7]
- CAS Number: 227466-72-0[7][8]

The glucuronic acid can be attached to one of the phenolic hydroxyl groups of curcumin, resulting in curcumin monoglucuronide.[9]

Metabolic Pathways of Curcumin

Curcumin is metabolized through two main pathways: reduction and conjugation.[2][10] The reduction pathway involves the conversion of curcumin to dihydrocurcumin (DHC), tetrahydrocurcumin (THC), hexahydrocurcumin (HHC), and octahydrocurcumin (OHC).[10][11] These reduced metabolites can then undergo conjugation. The primary conjugation pathways are glucuronidation and sulfation.[4][12] The resulting metabolites, such as **curcumin glucuronide**, curcumin sulfate, and glucuronides of the reduced forms, are the predominant forms found in plasma after curcumin administration.[11][13]



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